Application Note: Total Synthesis of Travoprost via Corey Lactone Intermediates

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Compound of Interest

Compound Name:	*Corey aldehyde benzoate*
Cat. No.:	*B13724944*

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Abstract

This application note details the total synthesis of Travoprost (isopropyl ester of a prostaglandin F2

analog) utilizing the stereochemically defined Corey Lactone aldehyde. Travoprost is a potent FP receptor agonist used in the treatment of glaucoma. The protocol focuses on overcoming the three primary synthetic challenges: (1) the chemoselective Horner-Wadsworth-Emmons (HWE) olefination to install the trifluoromethylphenoxy lower chain, (2) the highly stereoselective reduction of the C15 ketone to the (S)-alcohol using a CBS-oxazaborolidine catalyst system to minimize the difficult-to-remove 15-epi impurity, and (3) the Z-selective Wittig reaction for the upper chain installation.

Retrosynthetic Analysis & Strategy

The synthesis relies on the "Corey Lactone" scaffold, which pre-installs the critical stereocenters of the cyclopentane ring. The strategy diverges from the standard prostaglandin route by utilizing a specific phosphonate for the lower chain and a high-fidelity asymmetric reduction.

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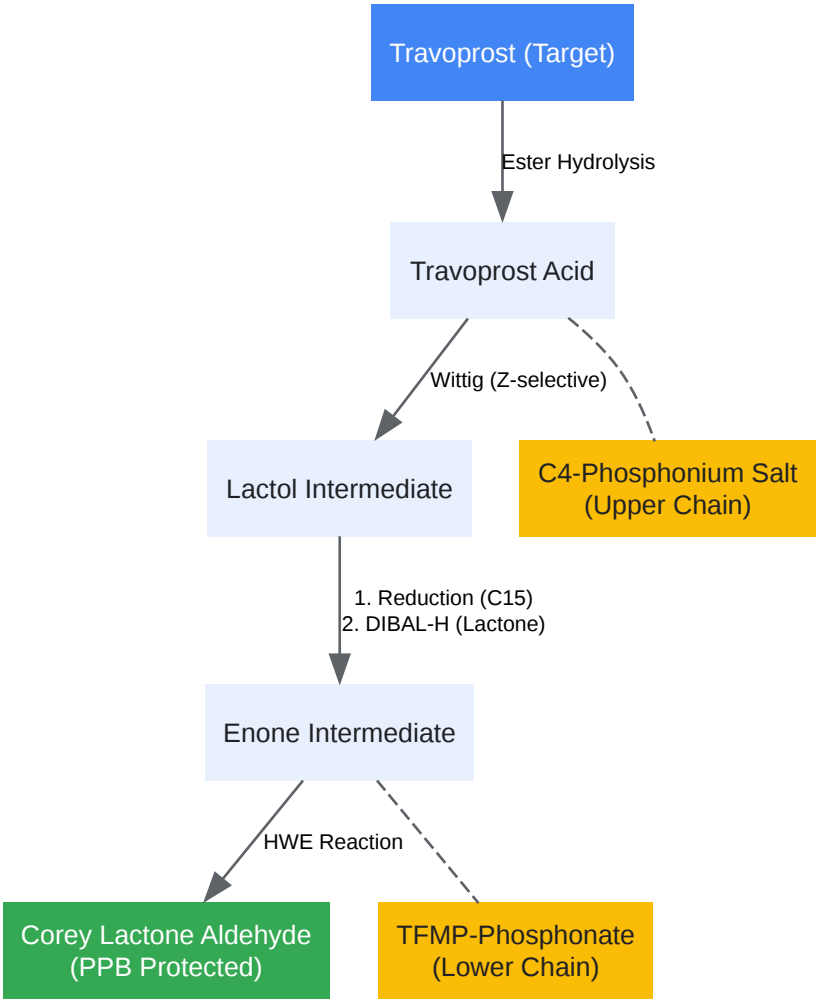

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Figure 1: Retrosynthetic disconnection of Travoprost highlighting the modular assembly of the upper and lower chains onto the Corey Lactone scaffold.

Experimental Protocols

Phase 1: Installation of the Lower Chain (HWE Reaction)

The installation of the

-chain containing the trifluoromethylphenoxy moiety is achieved via a Horner-Wadsworth-Emmons reaction.[1]

Critical Reagent: Dimethyl [2-oxo-3-[3-(trifluoromethyl)phenoxy]propyl]phosphonate (CAS: 54094-19-8).[2]

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Rationale: Standard sodium hydride (NaH) conditions often lead to byproduct formation and epimerization. We utilize Masamune-Roush conditions (LiCl/DBU) or a modified mild base protocol to ensure high yield and preservation of the aldehyde stereochemistry.

Protocol:

- Preparation: In a flame-dried flask under Argon, suspend anhydrous LiCl (1.2 eq) in dry Acetonitrile (MeCN).
- Phosphonate Activation: Add the TFMP-phosphonate (1.1 eq) followed by DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene, 1.1 eq). Stir at 0°C for 30 minutes to generate the phosphonate anion.
- Coupling: Dropwise add a solution of PPB-Corey Lactone Aldehyde (1.0 eq) in MeCN.
- Reaction: Allow to warm to room temperature and stir for 2–4 hours. Monitor by TLC (Hexane:EtOAc 1:1) for the disappearance of the aldehyde.
- Workup: Quench with saturated NH

  Cl solution. Extract with Ethyl Acetate (3x). Wash combined organics with brine, dry over Na

  SO

  , and concentrate.
- Purification: Flash chromatography (SiO

) eluting with gradient Hexane/EtOAc.

Key Output: The trans-enone intermediate.

Phase 2: Stereoselective C15 Reduction (The "15-epi" Control)

This is the most critical step. Non-selective reduction (e.g., NaBH

/CeCl

) typically yields a 60:40 mixture of 15S (desired) and 15R (impurity). Separation is difficult. We

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employ the Corey-Bakshi-Shibata (CBS) catalyst to achieve >90% diastereomeric excess (de). [3]

Protocol:

- Catalyst Setup: In a dry reactor, dissolve (R)-2-methyl-CBS-oxazaborolidine (0.1 eq) in dry THF. Cool to -20°C.
- Reductant: Add Catecholborane (1.5 eq) or Borane-THF complex.
- Addition: Slowly add the Enone Intermediate (from Phase 1) in THF over 2 hours, maintaining internal temperature < -15°C.
- Quench: Carefully add MeOH to quench excess borane.
- Workup: Dilute with 1M NaOH, extract with ether, wash with water and brine.
- Purification (Crucial): Although the chemical yield is high, the 15-epi impurity must be removed.[4]
  - Strategy: Crystallization is often superior to chromatography here. If the PPB (p-phenylbenzoyl) protecting group is used, the 15S-alcohol often crystallizes preferentially from Isopropyl Ether/Hexane.

Phase 3: Lactol Formation and Upper Chain Assembly (Wittig)

The lactone is reduced to the lactol, which is then subjected to a Z-selective Wittig reaction.

Protocol:

- Lactol Reduction: Dissolve the protected diol in Toluene at -78°C. Add DIBAL-H (2.2 eq) dropwise. Stir 1 hour. Quench with Methanol/Rochelle's salt. Isolate the lactol.[5]
- Wittig Reagent Prep: Suspend (4-carboxybutyl)triphenylphosphonium bromide (3.0 eq) in dry THF.
- Ylide Formation: Add Potassium tert-butoxide (KOtBu, 6.0 eq) at 0°C. The solution turns deep orange/red. Stir 45 mins.

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- Coupling: Cool ylide solution to -20°C. Add the Lactol (in THF) dropwise.
- Reaction: Stir 1 hour at -20°C, then allow to warm to 0°C.
- Workup: Acidify to pH 4 with 1M citric acid. Extract with EtOAc.
- Deprotection: The PPB group (if retained) and any silyl groups are removed using K

  CO

  /MeOH or TBAF, yielding Travoprost Acid.

Phase 4: Final Esterification

Conversion of Travoprost Acid to Travoprost (Isopropyl Ester).

Protocol:

- Dissolution: Dissolve Travoprost Acid in Acetone or DMI (1,3-Dimethyl-2-imidazolidinone).
- Reagents: Add DBU (2.0 eq) and 2-Iodopropane (Isopropyl Iodide, 3.0 eq).
- Condition: Stir at 45°C for 4–6 hours.
- Isolation: Dilute with water, extract with MTBE (Methyl tert-butyl ether). Wash with water to remove DMI.
- Final Polish: Silica gel chromatography (Hexane/Acetone) to remove trace 5,6-trans isomers.

Quality Control & Impurity Profile

The following impurities are characteristic of this synthetic route and must be monitored by HPLC.

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Impurity Name	Structure / Origin	Control Strategy
15-epi-Travoprost	Inverted stereocenter at C15 (OH group).	Use CBS reduction (Phase 2).[3] Remove via crystallization of PPB-intermediate.[1][3][5]
5,6-trans-Travoprost	Trans-alkene in the upper chain.	Maintain low temp (<-20°C) during Wittig addition. Avoid light exposure.
15-Keto-Travoprost	Incomplete reduction or re-oxidation.	Ensure complete reduction in Phase 2. Store under Argon.
Travoprost Acid	Hydrolysis product.[5]	Moisture control during esterification and storage.

Process Workflow Diagram



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Figure 2: Linear process flow for Travoprost synthesis, highlighting critical stereoselective steps (Red).

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